

Crotonic anhydride CAS number and molecular structure

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Compound of Interest

Compound Name: Crotonic anhydride

Cat. No.: B7771178

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An In-depth Technical Guide to **Crotonic Anhydride** for Researchers and Scientists

Introduction

Crotonic anhydride, systematically known as 2-butenic anhydride, is a significant reagent in organic synthesis, valued for its role as a versatile intermediate.[1] With the chemical formula $(\text{CH}_3\text{CH}=\text{CHCO})_2\text{O}$, it is a reactive compound utilized in the production of a variety of more complex molecules, including esters and amides.[1] This guide provides a comprehensive overview of **crotonic anhydride**, covering its chemical identity, physicochemical properties, synthesis protocols, key reactions, and safety considerations, tailored for professionals in research, drug development, and chemical manufacturing.

Chemical Identity and Molecular Structure

Crotonic anhydride is commercially available primarily as a mixture of cis and trans isomers. The CAS Number for this mixture is 623-68-7.[2] A product that is predominantly the trans isomer is also available under CAS Number 78957-07-0.[3]

The molecular structure of **crotonic anhydride** features two crotonyl groups linked by an anhydride functional group. The presence of the α,β -unsaturated carbonyl system makes it a reactive and useful building block in synthetic chemistry.

Molecular Formula: $\text{C}_8\text{H}_{10}\text{O}_3$ [4][5] Molecular Weight: 154.16 g/mol [3] IUPAC Name: [(E)-but-2-enoyl] (E)-but-2-enoate[5] SMILES: O(C(=O)\C=C\C)C(=O)\C=C\C InChI Key:

VJDDQSBNUHLBTD-GGWOSOGESA-N[3]

Table 1: Chemical Identifiers for **Crotonic Anhydride**

Identifier	Value	Reference
CAS Number	623-68-7 (cis/trans mixture)	[2]
	78957-07-0 (predominantly trans)	[3]
EC Number	210-807-1	
MDL Number	MFCD00009286	

Physicochemical Properties

Crotonic anhydride is a colorless to pale yellow liquid at room temperature, characterized by a sharp, acrid odor.[\[6\]](#) Its physical and chemical properties are summarized below.

Table 2: Physicochemical Properties of **Crotonic Anhydride**

Property	Value	Conditions	Reference
Appearance	Colorless to pale yellow liquid	Room Temperature	[6]
Boiling Point	250 °C		[2]
Melting Point	-20 °C		
Density	1.04 g/cm ³	20 °C	[2]
Flash Point	113 °C		[2]
Autoignition Temp.	290 °C		
Vapor Pressure	1 hPa	25 °C	

| Refractive Index| 1.473 | 20 °C [[4](#)][[7](#)] |

Synthesis of Crotonic Anhydride

The primary method for synthesizing **crotonic anhydride** is through the dehydration of crotonic acid.^[6] Several experimental protocols have been developed to achieve this transformation, often employing another acid anhydride, such as acetic anhydride, as a dehydrating agent.^[8]

Experimental Protocol 1: Dehydration using Acetic Anhydride

This method involves heating crotonic acid with acetic anhydride, which serves as both a reactant and a dehydrating agent. The acetic acid formed as a byproduct is continuously removed to drive the reaction to completion.^[9]

Materials:

- Crotonic acid
- Acetic anhydride
- Polymerization inhibitor (e.g., hydroquinone)
- Heptane or methylcyclohexane (for azeotropic removal)
- Reaction flask with a distillation head and condenser

Procedure:

- Combine crotonic acid and a catalytic amount of a polymerization inhibitor, such as hydroquinone, in a reaction flask.
- Add acetic anhydride to the mixture.
- Heat the mixture to a temperature below 100 °C.^[9]
- Continuously remove the acetic acid byproduct. This can be achieved by:
 - Performing the reaction under reduced pressure (e.g., 100 mm Hg) to allow the acetic acid to boil off below 100 °C.^[9]

- Adding an inert solvent like heptane to form an azeotrope with acetic acid, which is then distilled off.[\[9\]](#)
- After the reaction is complete, the remaining mixture is purified, typically by fractional distillation, to isolate the **crotonic anhydride**.

Experimental Protocol 2: Continuous Production Method

A patented industrial method describes the continuous production of **crotonic anhydride** by reacting crotonic acid with acetic or propionic anhydride in the vapor phase.[\[10\]](#)

Materials:

- Crotonic acid
- Acetic anhydride or propionic anhydride
- Inert organic diluent (e.g., benzene, toluene)
- Fractionating column

Procedure:

- Heat acetic or propionic anhydride to its boiling point in the base of a fractionating column.
- Continuously introduce a preheated mixture of crotonic acid and an inert diluent (e.g., toluene) into the column filled with the anhydride vapors. The introduction point is typically between 1/4 and 1/2 the length of the column from the base.[\[10\]](#)
- The reaction forms acetic acid (or propionic acid), which is removed from the top of the column as an azeotropic mixture with the diluent.[\[10\]](#)
- The liquid residue at the base of the column, containing **crotonic anhydride**, unreacted crotonic acid, and unreacted acetic/propionic anhydride, is continuously withdrawn.[\[10\]](#)
- This mixture is then subjected to fractional distillation to separate the **crotonic anhydride**. The unreacted starting materials are recycled back into the process.[\[10\]](#)

Applications in Organic Synthesis

Crotonic anhydride is a key intermediate in various chemical transformations, primarily serving as an efficient acylating agent. Its applications are widespread, from the synthesis of polymers and resins in material science to its role as a crucial building block for Active Pharmaceutical Ingredients (APIs).[1]

Key Reactions

- **Alcoholysis (Esterification):** Reacts with alcohols to form crotonate esters and a carboxylic acid byproduct. This reaction is often performed in the presence of a base to neutralize the acid.[11]
- **Aminolysis (Amidation):** Reacts with ammonia, primary, or secondary amines to yield N-substituted crotonamides. Two equivalents of the amine are typically required, as one equivalent is consumed to neutralize the carboxylic acid byproduct.[11]
- **Friedel-Crafts Acylation:** Can be used in Friedel-Crafts reactions with aromatic compounds, although the corresponding acyl chloride is often more reactive.

Below is a diagram illustrating the central role of **crotonic anhydride** in synthetic pathways.

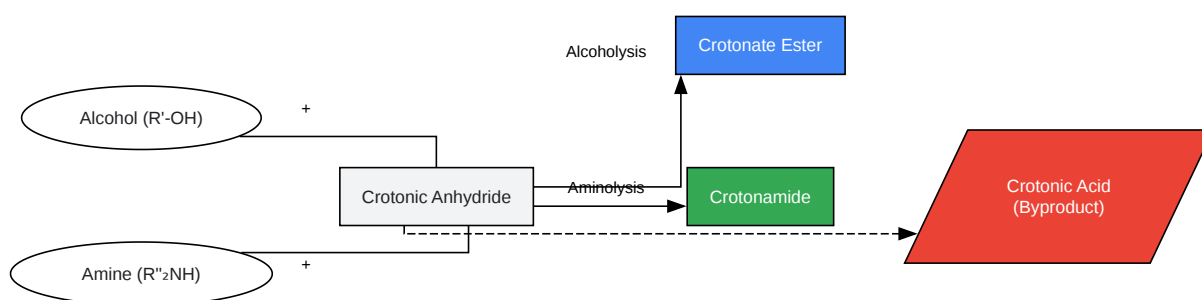


Figure 1: Synthetic Utility of Crotonic Anhydride

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Caption: Synthetic pathways involving **crotonic anhydride**.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **crotonic anhydride**. Key data from various techniques are summarized below.

Table 3: Spectroscopic Data for **Crotonic Anhydride**

Technique	Key Features and Chemical Shifts (δ) / Wavenumbers (cm^{-1})	Reference
^1H NMR	Protons on the carbon adjacent to the carbonyl group (α -protons) typically resonate in the 2.0-3.0 ppm region.	[12]
^{13}C NMR	Data available for crotonic anhydride.	[13]
IR Spectroscopy	Two characteristic C=O stretching bands for the anhydride group, typically around 1820-1800 cm^{-1} and 1760-1740 cm^{-1} . Conjugation can lower these frequencies.	[12]

| Mass Spec. | GC-MS data is available for **crotonic anhydride**. |[5] |

Safety and Handling

Crotonic anhydride is a corrosive and hazardous substance that requires careful handling.[14] It causes severe skin burns and eye damage.[2][15]

Hazard Information:

- Hazard Statements: H314 (Causes severe skin burns and eye damage), H400 (Very toxic to aquatic life).[2][16]
- Signal Word: Danger.

Handling and Storage:

- Precautions: Avoid contact with skin, eyes, and clothing. Use only with adequate ventilation and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a face shield.^[17] Wash hands thoroughly after handling.^[17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[18] It should be kept away from incompatible substances such as strong oxidizing agents, bases, and moisture.^[14] The recommended storage temperature is between 2-30°C.
- In case of spill: Absorb with dry earth, sand, or other non-combustible material. Do not use water.^[14]

The general workflow for handling a hazardous chemical like **crotonic anhydride** in a research setting is outlined below.

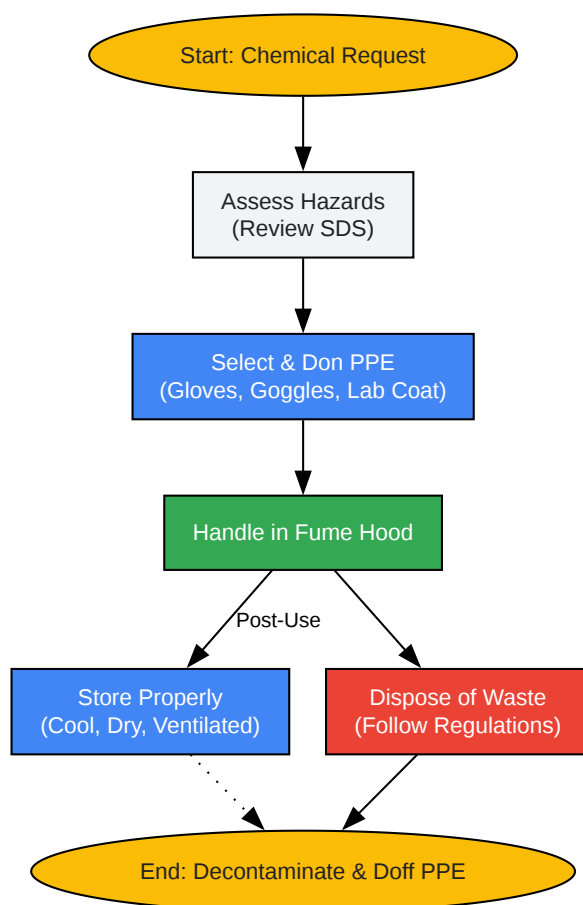


Figure 2: Safe Handling Workflow

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Caption: General workflow for safely handling **crotonic anhydride**.

Conclusion

Crotonic anhydride is a valuable and reactive intermediate in organic synthesis. Its ability to act as an acylating agent makes it indispensable for the synthesis of various esters, amides, and other derivatives that find applications in pharmaceuticals, materials, and cosmetics.^{[1][4][19]} A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and secure utilization in a laboratory or industrial setting.

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